

Application Notes and Protocols: Standard Operating Procedure for Butaclamol Stock Solution Preparation

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Compound of Interest

Compound Name: **Butaclamol**

Cat. No.: **B1668076**

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Introduction

Butaclamol is a potent antipsychotic agent and a notable dopamine receptor antagonist.^[1] It is a crucial tool in neuroscience research, particularly in studies involving dopaminergic signaling pathways. The accurate and consistent preparation of a **Butaclamol** stock solution is fundamental for achieving reproducible and reliable experimental results. This document provides a standardized operating procedure for the preparation, storage, and handling of **Butaclamol** stock solutions for research applications.

Data Summary: Chemical and Physical Properties

A compilation of essential quantitative data for **Butaclamol** is presented in the table below for convenient reference.

Property	Value	Source
Molecular Formula	C ₂₅ H ₃₁ NO	[1]
Molecular Weight	377.52 g/mol (as free base)	
Appearance	White to tan solid	[2]
Solubility (at ambient temperature)		
DMSO	>10 mg/mL	[2]
Ethanol	1 mg/mL	[2]
Water	0.25 mg/mL	[2]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	[3]
Storage (Stock Solution)	-20°C or -80°C for several weeks	[4]

Experimental Protocol: Preparation of a 10 mM Butaclamol Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution of **Butaclamol** using Dimethyl Sulfoxide (DMSO) as the solvent, chosen for its high solubilizing capacity for this compound.

Materials and Equipment

- **Butaclamol** hydrochloride (or free base, adjust molecular weight accordingly)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Analytical balance
- Spatula

- Vortex mixer
- Pipettors and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Step-by-Step Procedure

- Preparation and Equilibration:
 - Bring the **Butaclamol** powder and anhydrous DMSO to room temperature before use. This prevents moisture condensation on the powder and in the solvent.
 - Ensure all equipment is clean and sterile.
- Weighing **Butaclamol**:
 - On an analytical balance, accurately weigh the required amount of **Butaclamol** powder. To prepare 1 mL of a 10 mM stock solution of **Butaclamol** hydrochloride (MW: 397.98 g/mol), you would weigh 3.98 mg.
 - Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (1 \text{ mL}) * (397.98 \text{ g/mol}) = 0.00398 \text{ g} = 3.98 \text{ mg.}$
 - Carefully transfer the weighed powder into a sterile 1.5 mL microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Butaclamol** powder.
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution to ensure it is clear and free of any particulate matter. If dissolution is slow, gentle warming of the solution to 37°C can be applied.

- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10 µL or 20 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.
 - Store the aliquots at -20°C or -80°C for long-term storage.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **Butaclamol**.

- Powder: The solid form of **Butaclamol** is stable when stored under the recommended conditions. Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight.[3] Recommended storage temperatures are -20°C for long-term storage (up to 3 years) or 4°C for shorter durations (up to 2 years).[3]
- Stock Solution: Concentrated stock solutions in DMSO are more stable for long-term storage than dilute aqueous solutions.[4] It is advisable to store aliquots at -20°C or -80°C. While specific stability data for **Butaclamol** in DMSO is not readily available, general practice for similar compounds suggests stability for several weeks to months under these conditions. Avoid repeated freeze-thaw cycles.

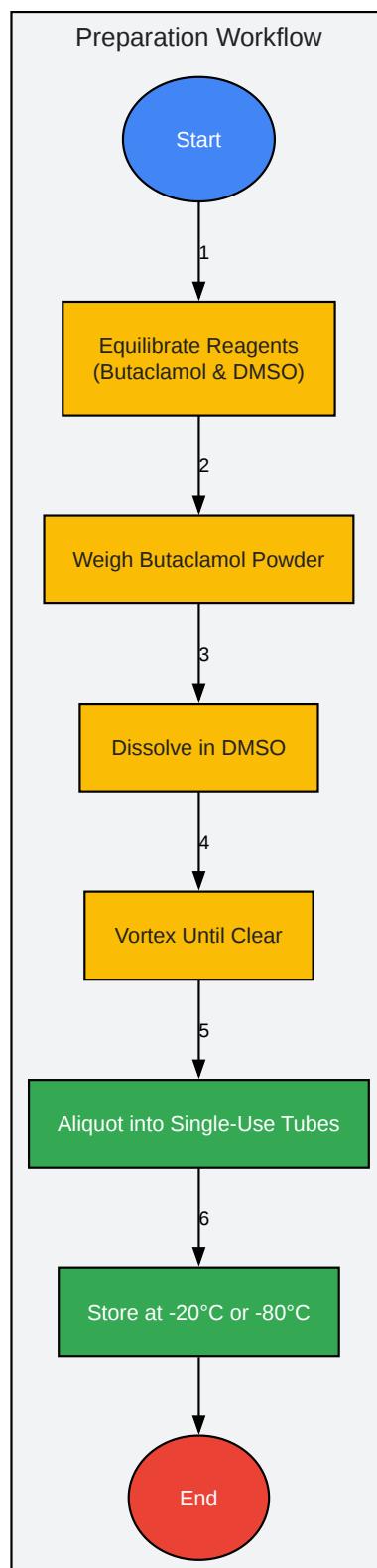
Safety Precautions

While **Butaclamol** is not classified as a hazardous substance, standard laboratory safety practices should always be followed.[3]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling the compound and its solutions.[2]
- Handling: Handle the **Butaclamol** powder in a well-ventilated area or a chemical fume hood to prevent inhalation.[3]

- Solvent Hazard: DMSO is a powerful solvent that can facilitate the absorption of substances through the skin. Handle with care and avoid direct contact.
- Disposal: Dispose of all chemical waste, including unused solutions and contaminated materials, according to your institution's environmental health and safety guidelines.

Diagrams



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References

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